

An In-depth Technical Guide to the Safety and Handling of Hexadecanehydrazide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexadecanehydrazide

Cat. No.: B1296134

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For Researchers, Scientists, and Drug Development Professionals

Hexadecanehydrazide, also known as Palmitic Hydrazide, is a chemical intermediate with applications in various industries, including pharmaceuticals and cosmetics.^[1] As with any chemical substance, a thorough understanding of its properties and associated hazards is paramount for safe handling in a laboratory or industrial setting. This guide provides a comprehensive overview of the safety and handling precautions for **Hexadecanehydrazide**, compiled from available safety data sheets and chemical databases.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Hexadecanehydrazide** is presented in Table 1. This information is crucial for understanding its behavior under various conditions and for designing appropriate storage and handling procedures.

Property	Value	Source
Synonyms	Palmitic acid hydrazide, Hexadecanoic acid hydrazide, Palmitohydrazide	[1][2]
CAS Number	2619-88-7	[2][3][4]
Molecular Formula	C ₁₆ H ₃₄ N ₂ O	[1][3]
Molecular Weight	270.45 g/mol	[1][3]
Appearance	Solid	[2]
Melting Point	150-152°C	[1]
Boiling Point	416.2 °C at 760 mmHg	[1]
Flash Point	205.5 °C	[1]
Density	0.894 g/cm ³	[1]

Hazard Identification and Classification


Hexadecanehydrazide is classified as a hazardous substance. The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications are summarized in Table 2.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation

Source: PubChem, Fisher Scientific SDS[2][3]

Signal Word: Warning[3]

Hazard Pictograms:

-  alt text

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize risk.

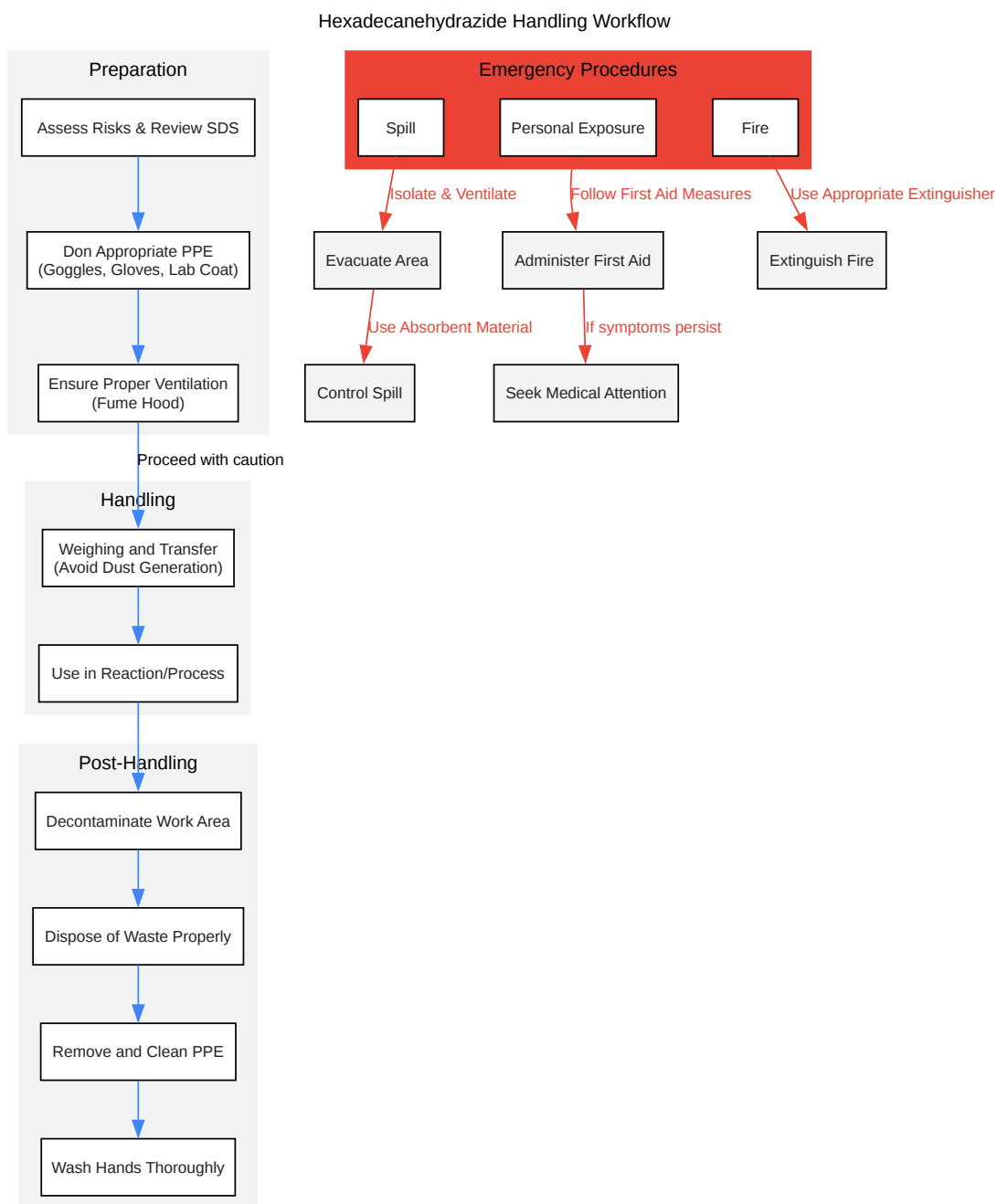
Handling:

- Engineering Controls: Use in a well-ventilated area.[2] Local exhaust ventilation should be used to control the generation of dust.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[2]
 - Skin Protection: Wear protective gloves and clothing to prevent skin contact.[2]
 - Respiratory Protection: If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be worn.[2]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[2] Do not ingest or inhale.[2] Wash hands thoroughly after handling.

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2]
- Store away from incompatible materials such as oxidizing agents.

The logical workflow for handling **Hexadecanehydrazide** is illustrated in the following diagram:



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Caption: Logical workflow for the safe handling of **Hexadecanehydrazide**.

First-Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First-Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
Ingestion	Clean mouth with water and drink afterwards plenty of water. Call a physician or poison control center immediately.

Source: Fisher Scientific SDS[2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: As with many organic compounds, hazardous combustion products may include carbon monoxide, carbon dioxide, and nitrogen oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[2]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[2] Avoid dust formation.[2]

- Environmental Precautions: Should not be released into the environment.[2]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[2]

Toxicological Information

The toxicological properties of **Hexadecanehydrazide** have not been fully investigated.[2] The known hazards are based on its classification as harmful if swallowed and as a skin, eye, and potential respiratory irritant.[2][3]

Experimental Protocols

Detailed experimental protocols for the use of **Hexadecanehydrazide** are not widely available in the public domain. Researchers should develop specific protocols based on the requirements of their individual experiments, incorporating the safety and handling precautions outlined in this guide.

Signaling Pathways

There is currently no readily available information to suggest that **Hexadecanehydrazide** is directly involved in specific biological signaling pathways. Its primary role appears to be that of a chemical intermediate.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data. It is not a substitute for a formal risk assessment and the user's own judgment. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before handling this chemical.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of Hexadecanehydrazide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296134#safety-and-handling-precautions-for-hexadecanehydrazide]

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